

# comparison IBr<sub>3</sub> ICl<sub>3</sub> IF<sub>3</sub> interhalogen properties

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Iodine tribromide

CAS No.: 7789-58-4

Cat. No.: S1910029

Get Quote

## Comparison of Key Properties

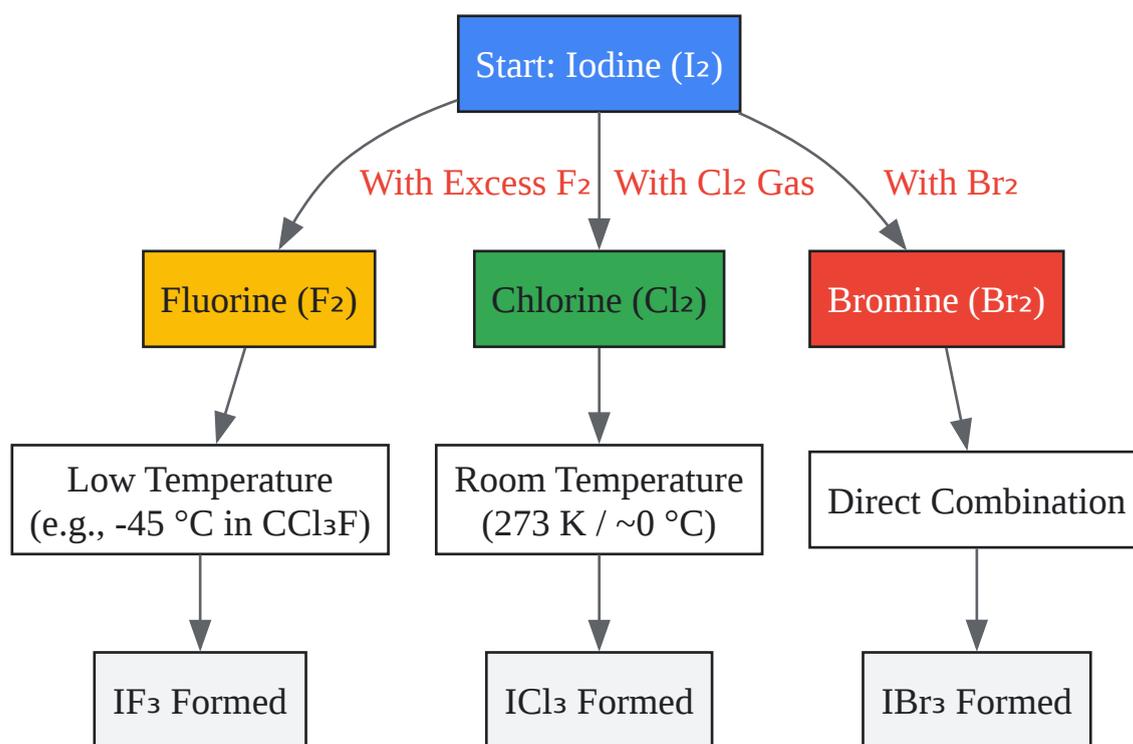
The table below summarizes the core properties of IBr<sub>3</sub>, ICl<sub>3</sub>, and IF<sub>3</sub> based on the gathered information.

Property	IBr <sub>3</sub> (Iodine Tribromide)	ICl <sub>3</sub> (Iodine Trichloride)	IF <sub>3</sub> (Iodine Trifluoride)
Physical State & Appearance	Dark brown liquid [1]	Lemon yellow crystals that melt under pressure to a brown liquid [1]	Yellow solid [1]
Stability	Information limited	More stable; can be made from elements at low temperature [1]	Least stable; decomposes above -28 °C [1]
Molecular Structure	Information limited	Planar dimer (ICl <sub>3</sub> ) <sub>2</sub> [1]	Information limited
Reactivity	Information limited	Hydrolyzes in water; reacts with metal chlorides [1]	Information limited
Key Applications	Information limited	Used as a chlorinating agent (e.g., in Wij's reagent) [2]	Information limited; its instability limits practical

Property	IBr <sub>3</sub> (Iodine Tribromide)	ICl <sub>3</sub> (Iodine Trichloride)	IF <sub>3</sub> (Iodine Trifluoride)
			applications

## Synthesis and Experimental Protocols

The synthesis of these compounds typically involves the direct combination of elemental halogens, but requires careful control of reaction conditions.



[Click to download full resolution via product page](#)

Specific synthesis methods from the literature include:

- **ICl<sub>3</sub> Synthesis:** Can be achieved by passing chlorine gas over solid iodine at room temperature (around 273 K or 0°C) [1] [3]. An alternative method uses iodine pentoxide and hydrogen chloride [1]. A detailed lab procedure for a related compound (ICl<sub>3</sub> formed via KClO<sub>3</sub>, I<sub>2</sub>, and HCl) emphasizes critical control of temperature (35-40°C water bath) and the slow, dropwise addition of HCl to prevent premature decomposition [4].

- **IF<sub>3</sub> Synthesis:** This compound is unstable and requires very specific conditions. It can be synthesized from iodine and fluorine at -45 °C in a CCl<sub>3</sub>F solvent. Another method is the fluorination reaction at low temperatures:  $I_2 + 3 XeF_2 \rightarrow 2 IF_3 + 3 Xe$  [1]. Care must be taken to avoid the formation of IF<sub>5</sub> [1].
- **IBr<sub>3</sub> Synthesis:** Reported to be prepared by the direct combination of iodine and bromine [1].

## Characterization and Analytical Techniques

Raman and Infrared (IR) spectroscopy are key techniques for characterizing interhalogen compounds and confirming their formation [5] [6].

- **Spectral Features:** Studies on trihalide ions show that their stretching force constants are about half that of the corresponding diatomic halogen or interhalogen molecules [5]. This would manifest as vibrational peaks at lower wavenumbers in IR and Raman spectra.
- **Complementary Use:** IR and Raman spectroscopy provide complementary information. Bond vibrations that produce strong intensities in IR spectra are typically weak in Raman spectra, and vice versa. Using both techniques can give a more complete structural picture [6].

## Reactivity and Handling Considerations

Interhalogen compounds are generally more reactive than the parent halogens due to weaker and more polarized bonds [1].

- **Hydrolysis:** A common reaction for all interhalogens is hydrolysis with water. For example, ICl reacts with water to form HCl and HIO (hypoiodous acid), while BrF<sub>5</sub> reacts violently with water to produce HF and HBrO<sub>3</sub> (bromic acid) [2].
- **Reactivity as Halogenating Agents:** Compounds like ICl and BrF<sub>3</sub> are used as halogenating agents. ICl is a component of "Wij's reagent," used to measure the iodine value of fats and oils [1] [2].
- **General Reactivity Trend:** The reactivity of interhalogens can be influenced by their composition. One source indicates a general reactivity order of  $ClF_3 > BrF_5 > IF_7 > ClF > BrF_3 > IF_5 > BrF > IF_3 > IF$  [2], which positions IF<sub>3</sub> as less reactive than several other interhalogens.

## How to Find More Data

The available scientific literature online provides a somewhat fragmented view of these compounds. For a more rigorous comparison, you may need to consult specialized academic resources.

- **Search for Crystallographic Data:** Look for X-ray crystallography studies on "ICl<sub>3</sub> crystal structure" or "IBr<sub>3</sub> structure" to obtain precise bond lengths and angles.
- **Consult Spectral Databases:** Access specialized databases like those from NIST or Elsevier to find detailed IR and Raman spectra for these compounds, which would provide definitive characterization data.
- **Review Inorganic Chemistry Textbooks:** Standard advanced inorganic chemistry texts often have dedicated chapters on interhalogens that provide synthesized and reliable data on their properties and reactivity.

I hope this structured comparison provides a solid starting point for your work. Should you require more in-depth information on a specific compound, such as ICl<sub>3</sub>, I can perform a more targeted search.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. Interhalogen [en.wikipedia.org]
2. Chemical reactions of interhalogens | PPTX [slideshare.net]
3. Interhalogen compounds | PPTX [slideshare.net]
4. Interhalogen Synthesis Lab Report - 1437 Words [cram.com]
5. Infrared and spectra of some trihalide ions: ICl<sup><SUP></sup> [ui.adsabs.harvard.edu]
6. Complementarity of Raman and Infrared spectroscopy for ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [comparison IBr<sub>3</sub> ICl<sub>3</sub> IF<sub>3</sub> interhalogen properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1910029#comparison-ibr3-icl3-if3-interhalogen-properties>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)